

Safety and handling of 2,3-Dihydroisoquinolin-4(1H)-one hydrochloride

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Compound of Interest

Compound Name: 2,3-Dihydroisoquinolin-4(1H)-one
hydrochloride

Cat. No.: B1403948

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An In-Depth Technical Guide to the Safe Handling of **2,3-Dihydroisoquinolin-4(1H)-one Hydrochloride** for Research & Development

Section 1: Introduction & Scientific Context

2,3-Dihydroisoquinolin-4(1H)-one hydrochloride is a heterocyclic organic compound that serves as a critical building block in medicinal chemistry and drug development. Its core structure, the dihydroisoquinolinone scaffold, is recognized as a "privileged scaffold"—a molecular framework that is capable of binding to multiple biological targets with high affinity. This versatility makes it a valuable intermediate in the synthesis of novel therapeutic agents, including those targeting the central nervous system and compounds with anti-inflammatory properties^{[1][2][3]}.

Given its integral role in the discovery pipeline, researchers, scientists, and drug development professionals will inevitably handle this compound. While not acutely toxic in the most severe sense, it possesses a specific set of hazards that mandate a thorough understanding and disciplined application of safety protocols. This guide moves beyond mere compliance, adopting the perspective of a senior application scientist to explain the causality behind each safety recommendation. Its purpose is to instill a culture of safety that is both knowledgeable and proactive, ensuring that the compound's scientific potential can be explored without compromising the well-being of laboratory personnel.

Section 2: Compound Identification & Physicochemical Properties

Proper identification is the foundational step of chemical safety. The following table summarizes the key identifiers and physical properties of **2,3-Dihydroisoquinolin-4(1H)-one hydrochloride**, which are essential for accurate record-keeping and risk assessment.

Property	Value	Source
CAS Number	1196157-36-4	[4] [5]
Molecular Formula	C ₉ H ₁₀ ClNO	[5]
Molecular Weight	183.63 g/mol	[5]
Appearance	Solid	[6]
Chemical Stability	Stable under normal temperatures and pressures.	[6]

Section 3: Comprehensive Hazard Analysis

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2,3-Dihydroisoquinolin-4(1H)-one hydrochloride** is classified with a "Warning" signal word and the GHS07 pictogram (exclamation mark)[\[4\]](#). This classification stems from a specific set of hazards that must be understood to be properly mitigated.

Hazard Class	GHS Code	Hazard Statement	Implication in the Lab
Acute Toxicity, Oral	H302	Harmful if swallowed	[4]
Skin Irritation	H315	Causes skin irritation	[4]
Serious Eye Irritation	H319	Causes serious eye irritation	[4]
Specific Target Organ Toxicity	H335	May cause respiratory irritation	[4]

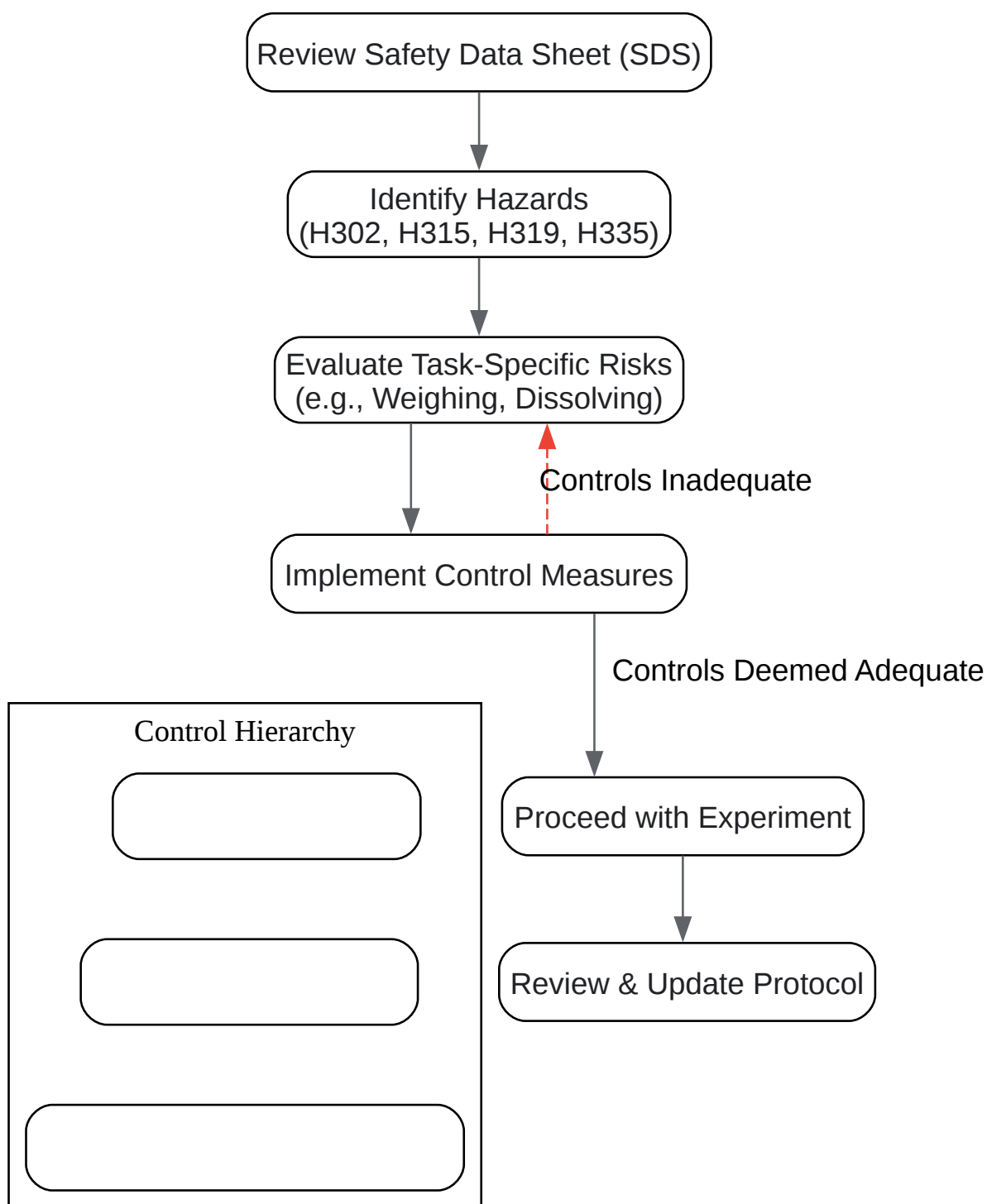
Expert Insight: The primary risks associated with this compound are related to direct contact and inhalation of its solid form. Unlike volatile liquids, the danger from this solid arises from dust generation during weighing and transfer. The hydrochloride salt form may enhance its irritant properties upon contact with moist tissues like the eyes or respiratory tract.

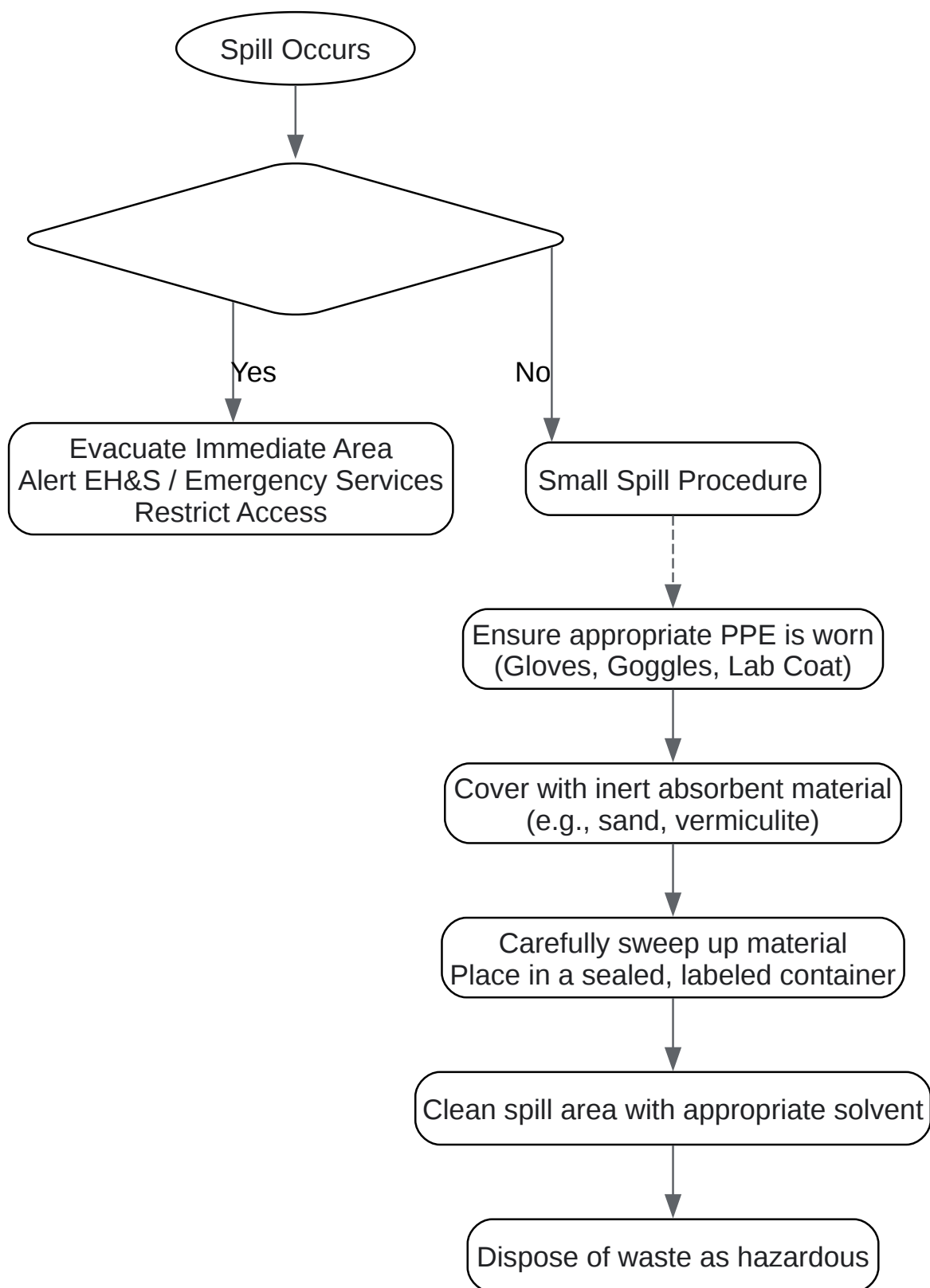
Section 4: Risk Mitigation & Safe Handling Protocols

A multi-layered approach, starting with engineering controls and supplemented by rigorous personal protective equipment (PPE) and handling protocols, is essential for safety.

Risk Assessment Workflow

Before any handling, a formal risk assessment should be conducted. This process ensures that all hazards are identified and appropriate controls are implemented.





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